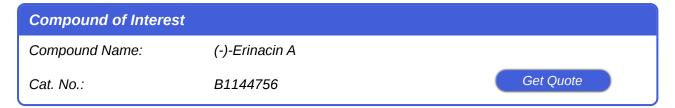


Analytical standards and reference materials for (-)-Erinacin A

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Application Notes and Protocols for (-)-Erinacin A

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and technical information for the analysis and biological investigation of **(-)-Erinacin A**, a key bioactive compound isolated from the mycelia of Hericium erinaceus.

Analytical Standards and Reference Materials

(-)-Erinacin A (CAS No: 156101-08-5) is a cyathane diterpenoid with a molecular formula of $C_{25}H_{36}O_6$ and a molecular weight of 432.55 g/mol . For quantitative analysis, it is imperative to use a well-characterized reference standard. Commercially available standards should be accompanied by a Certificate of Analysis (CoA) specifying purity, typically \geq 95%, as determined by High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

Storage and Handling: **(-)-Erinacin A** is typically supplied as a solid. It should be stored at -20°C and protected from light. For experimental use, stock solutions can be prepared in solvents such as methanol or acetonitrile and stored at -20°C for short periods.

Quantitative Analysis Protocols

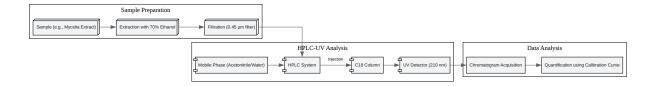


Accurate quantification of **(-)-Erinacin A** in various matrices is crucial for research and development. Below are detailed protocols for HPLC-UV and LC-MS/MS methods.

High-Performance Liquid Chromatography (HPLC-UV) Method

This method is suitable for the quantification of **(-)-Erinacin A** in raw materials, extracts, and finished products.

Experimental Workflow: HPLC-UV Analysis of (-)-Erinacin A



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Caption: Workflow for the quantitative analysis of (-)-Erinacin A using HPLC-UV.

Instrumentation and Conditions:



Parameter	Specification
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase	Isocratic elution with Acetonitrile and Water (e.g., 70:30, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 μL
Column Temperature	25°C
UV Detection	210 nm
Reference Standard	(-)-Erinacin A, ≥95% purity

Protocol:

- Standard Preparation: Prepare a stock solution of (-)-Erinacin A reference standard in methanol (e.g., 1 mg/mL). From the stock solution, prepare a series of calibration standards ranging from 1 μg/mL to 100 μg/mL.
- Sample Preparation:
 - For solid samples (e.g., mycelia powder), accurately weigh about 1 g of the homogenized sample.
 - Extract with a suitable solvent, such as 70% ethanol, using ultrasonication for 30 minutes.
 - Centrifuge the extract at 4000 rpm for 10 minutes.
 - Filter the supernatant through a 0.45 μm syringe filter prior to injection.
- Analysis: Inject the prepared standards and samples into the HPLC system.
- Quantification: Construct a calibration curve by plotting the peak area against the concentration of the standards. Determine the concentration of (-)-Erinacin A in the samples



by interpolating their peak areas on the calibration curve.

Method Validation Parameters:

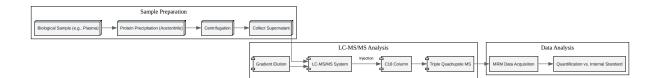
Parameter	Typical Value
Linearity (R²)	> 0.999
Limit of Detection (LOD)	~0.1 μg/mL
Limit of Quantification (LOQ)	~0.5 μg/mL
Precision (%RSD)	< 2%
Accuracy (Recovery)	95 - 105%

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Method

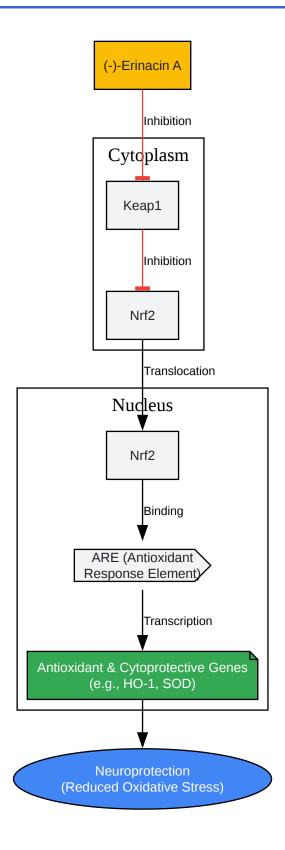
This method offers higher sensitivity and selectivity, making it ideal for quantifying **(-)-Erinacin A** in complex biological matrices like plasma, cerebrospinal fluid, and tissue homogenates.[1] [2]

Experimental Workflow: LC-MS/MS Analysis of (-)-Erinacin A

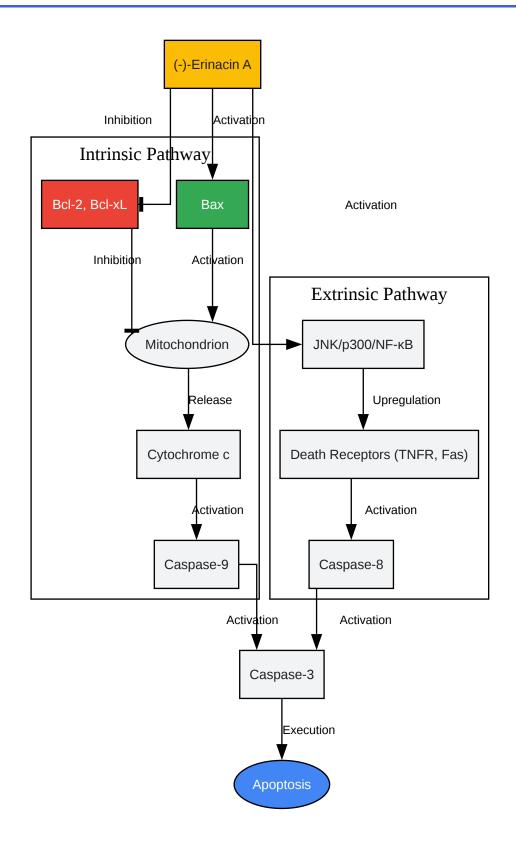












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